

cis-Ned19 stability and storage recommendations

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Compound of Interest

Compound Name: *cis-Ned19*

Cat. No.: B12368896

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cis-Ned19 Technical Support Center

Welcome to the technical support center for **cis-Ned19**. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive information on the stability, storage, and effective use of **cis-Ned19** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **cis-Ned19** solid compound and dissolved solutions?

A1: Proper storage of **cis-Ned19** is crucial for maintaining its stability and efficacy. For the solid compound, storage at -20°C is recommended.^[1] For stock solutions, optimal storage conditions depend on the duration:

Storage Temperature	Duration	Recommendations
-80°C	Up to 6 months	Recommended for long-term storage of stock solutions. ^[2]
-20°C	Up to 1 month	Suitable for short-term storage of stock solutions. ^[2]

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.^[2]

Q2: What is the shelf life of **cis-Ned19**?

A2: While specific long-term stability data for **cis-Ned19** is not extensively published, the related compound trans-Ned-19 has a reported stability of at least 4 years when stored at -20°C. This suggests that **cis-Ned19** is also a stable molecule under appropriate storage conditions.

Q3: Is **cis-Ned19** sensitive to any particular environmental factors?

A3: Yes, the methyl ester form of **cis-Ned19** has been noted to be sensitive to extreme pH levels. It is advisable to maintain solutions at a physiological pH to ensure stability.

Q4: How does **cis-Ned19** function as a biological tool?

A4: **cis-Ned19** is an irreversible antagonist of nicotinic acid adenine dinucleotide phosphate (NAADP). It functions by inhibiting NAADP-mediated Ca²⁺ release from acidic organelles like lysosomes, which is mediated by two-pore channels (TPCs). This makes it a valuable tool for studying Ca²⁺ signaling pathways involving NAADP and TPCs.

Troubleshooting Guide

Issue 1: I am observing inconsistent or no effect of **cis-Ned19** in my cell-based assays.

- Possible Cause 1: Improper Storage. Verify that both the solid compound and stock solutions have been stored according to the recommendations (-20°C for the solid and -20°C or -80°C for solutions). Avoid repeated freeze-thaw cycles.
- Possible Cause 2: Incorrect Concentration. The effective concentration of **cis-Ned19** can be cell-type dependent. It has been shown to inhibit TCR-mediated calcium flux in T cells, but at certain concentrations, it can also have stimulatory effects. A dose-response experiment is recommended to determine the optimal concentration for your specific experimental setup.
- Possible Cause 3: pH of the medium. Since derivatives of **cis-Ned19** are sensitive to extreme pH, ensure your experimental buffer or medium is within a physiological pH range.

Issue 2: I am seeing unexpected off-target effects in my experiments.

- Possible Cause: High Concentration. While **cis-Ned19** is a selective NAADP antagonist, very high concentrations may lead to off-target effects. It is important to use the lowest effective concentration determined from a dose-response curve. **cis-Ned19** does not affect IP3-mediated or cyclic ADP-ribose-mediated calcium release, indicating its specificity for the NAADP pathway.

Experimental Protocols

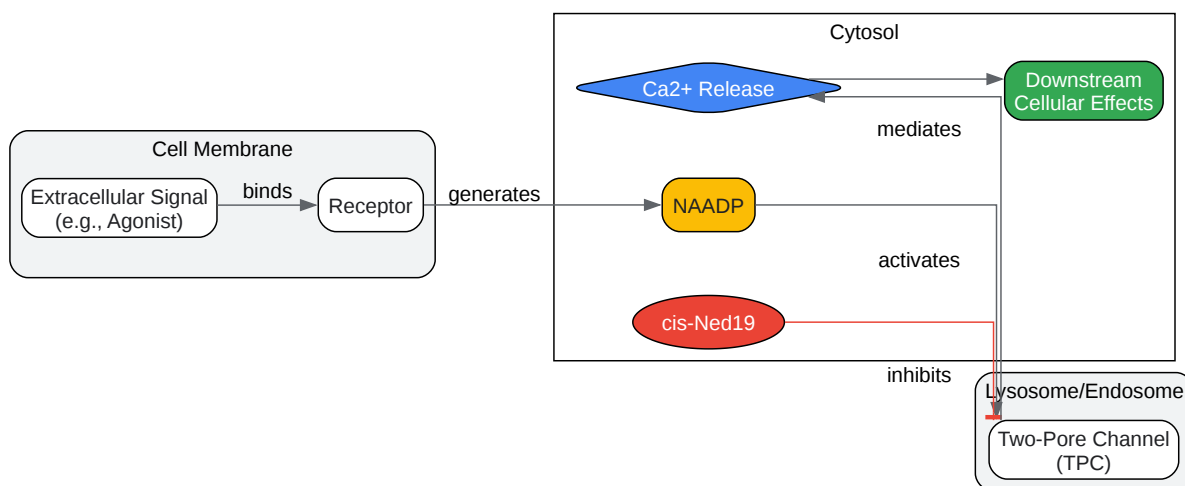
Protocol 1: Assessment of **cis-Ned19** Stock Solution Stability

This protocol provides a general framework for assessing the stability of your **cis-Ned19** stock solution over time.

- Preparation of Stock Solution: Prepare a concentrated stock solution of **cis-Ned19** in a suitable solvent (e.g., DMSO).
- Aliquoting: Aliquot the stock solution into multiple single-use tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at the recommended temperatures (-20°C for short-term and -80°C for long-term).
- Baseline Activity Assay (Time 0): Immediately after preparation, use one aliquot to perform a functional assay relevant to your research (e.g., inhibition of NAADP-mediated Ca²⁺ release). This will serve as your baseline activity.
- Time-Point Analysis: At regular intervals (e.g., 1, 3, and 6 months), thaw a new aliquot and repeat the functional assay.
- Data Comparison: Compare the activity at each time point to the baseline activity. A significant decrease in inhibitory activity would indicate degradation of the compound.

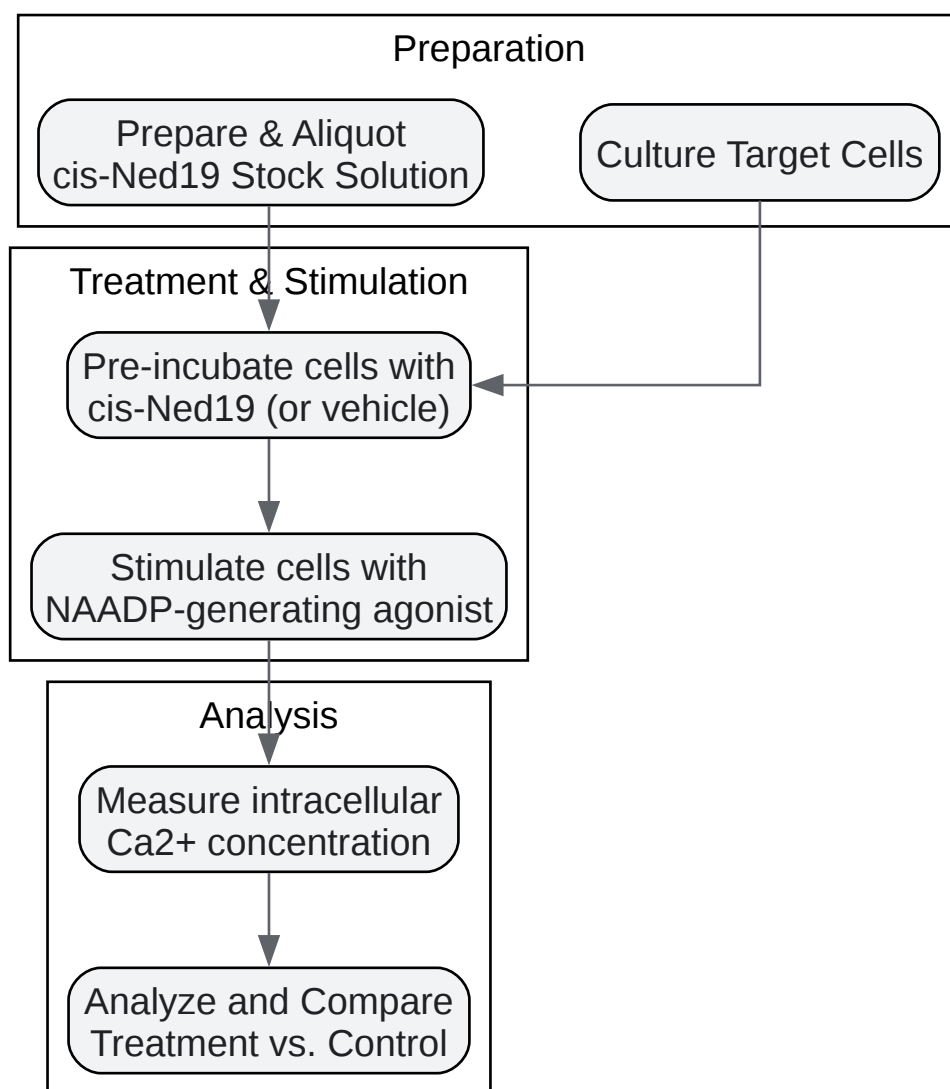
Visualizing Pathways and Workflows

Below are diagrams illustrating the signaling pathway of **cis-Ned19** and a general experimental workflow.



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cis-Ned19 inhibits NAADP-mediated Ca²⁺ release via TPCs.



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General workflow for a ***cis*-Ned19** inhibition experiment.

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References

- 1. *cis*-Ned 19 - Immunomart [immunomart.com]

- 2. medchemexpress.com [medchemexpress.com]
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